

A Technical Guide to Sourcing 4-Aminopentan-2-ol for Research Applications

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Compound of Interest

Compound Name: 4-Aminopentan-2-ol

Cat. No.: B1281818

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **4-Aminopentan-2-ol**, a versatile chiral building block crucial for various research and development applications. This document outlines key technical data, potential commercial sources, and representative experimental methodologies to assist researchers in making informed procurement decisions and effectively utilizing this compound in their work.

Introduction to 4-Aminopentan-2-ol

4-Aminopentan-2-ol (CAS No. 13325-12-7) is an organic compound featuring both an amine and a hydroxyl functional group, classifying it as an amino alcohol.^{[1][2]} Its structure, containing two chiral centers, makes it a valuable precursor in the stereoselective synthesis of more complex molecules, particularly in the fields of medicinal chemistry and organic synthesis.^{[1][2]} Derivatives of **4-Aminopentan-2-ol** have been investigated for a range of biological activities, including potential antimicrobial and antioxidant properties.^{[1][2]}

Commercial Suppliers and Product Specifications

A critical step in any research project is the reliable sourcing of starting materials. The following table summarizes publicly available information from various commercial suppliers of **4-Aminopentan-2-ol**. Researchers are advised to request lot-specific Certificates of Analysis (CoA) from suppliers for detailed quantitative data.

Supplier	Product/Catalog Number	Purity/Specification	Molecular Formula	Molecular Weight (g/mol)
Smolecule	S685819[1]	In Stock (Purity not specified)	C5H13NO[1]	103.16[1]
Benchchem	B1281818[2]	For research use only (Purity not specified)	C5H13NO[2]	103.16[2]
Molport	Molport-022-364-459[3]	95%[3]	C5H13NO[3]	103.165[3]
BLD Pharm	13325-12-7	Purity/Specification not detailed	C5H13NO	103.17

Technical Data

Physicochemical Properties

Property	Value
CAS Number	13325-12-7[1][2][3]
IUPAC Name	4-aminopentan-2-ol[1]
Molecular Formula	C5H13NO[1][2][3]
Molecular Weight	103.16 g/mol [1][2]
SMILES	CC(CC(C)O)N[1]
InChI Key	RTFVYTOTESLFBG-UHFFFAOYSA-N[1][2]

Spectroscopic Data

While experimental spectra should be obtained upon purchase, the following provides an indication of expected spectroscopic characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Predictive ^1H and ^{13}C NMR data can aid in structure confirmation.

Mass Spectrometry (MS): High-resolution mass spectrometry is essential for confirming the elemental composition.

Experimental Protocols

Detailed experimental protocols for specific applications of **4-Aminopentan-2-ol** are often proprietary or published within specific research articles. The following are representative procedures for the synthesis and analysis of similar amino alcohols, which can be adapted by skilled researchers.

Representative Synthesis: Reduction of an Amino Ketone

A common route to **4-Aminopentan-2-ol** is the reduction of the corresponding amino ketone, 4-aminopentan-2-one.^[1]

Reaction Scheme:

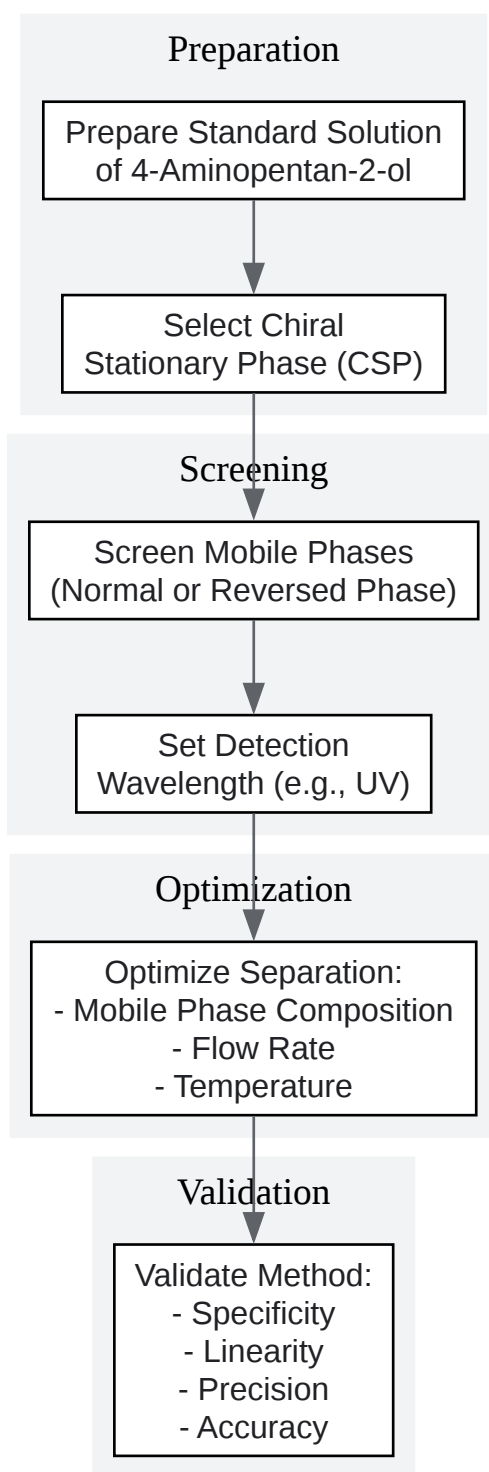
Procedure:

- Dissolve 4-aminopentan-2-one in a suitable solvent (e.g., methanol, ethanol) in a round-bottom flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a reducing agent, such as sodium borohydride (NaBH_4), in portions.
- Allow the reaction to warm to room temperature and stir for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water or a dilute acid.
- Extract the product with an appropriate organic solvent.
- Dry the organic layer over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by distillation or column chromatography.

Representative Analytical Method: Chiral High-Performance Liquid Chromatography (HPLC)

The separation of the stereoisomers of **4-Aminopentan-2-ol** is critical for applications where stereochemistry is important. Chiral HPLC is a standard technique for this purpose.

General Workflow for Chiral HPLC Method Development:



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Caption: A logical workflow for developing a chiral HPLC method.

Example Starting Conditions for a Structurally Similar Amino Alcohol:

- Column: A polysaccharide-based chiral stationary phase (e.g., Chiralpak® series).
- Mobile Phase: A mixture of a non-polar solvent (e.g., hexane) and an alcohol (e.g., isopropanol) with a small amount of an amine modifier (e.g., diethylamine) for normal-phase chromatography.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a low wavelength (e.g., 210-220 nm).

Signaling Pathways and Logical Relationships

The utility of **4-Aminopentan-2-ol** as a chiral building block is central to its application in drug discovery and development. The following diagram illustrates its role in the synthesis of more complex, biologically active molecules.



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Caption: The role of **4-Aminopentan-2-ol** in a drug development pathway.

Conclusion

4-Aminopentan-2-ol is a readily available chiral building block with significant potential in chemical research and drug development. While a variety of commercial suppliers exist, researchers should perform due diligence by requesting and reviewing detailed analytical data before purchase. The representative experimental information provided in this guide serves as a starting point for the successful application of this versatile compound in the laboratory.

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References

- 1. 4-Aminopentan-2-ol | 13325-12-7 | Benchchem [benchchem.com]
- 2. Buy 4-Aminopentan-2-ol | 13325-12-7 [smolecule.com]
- 3. 4-aminopentan-2-ol | 13325-12-7 | Buy Now [molport.com]
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